

Application Note: Dosage Optimization & Formulation of Metethoheptazine HCl for Rodent Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Metethoheptazine hydrochloride

CAS No.: 1089-55-0

Cat. No.: B12777959

[Get Quote](#)

Executive Summary & Mechanism

Metethoheptazine (Wy-535) is a synthetic analgesic of the phenazepine class, structurally related to ethoheptazine and pethidine (meperidine). Historically developed in the 1960s as a "non-narcotic" analgesic candidate, it exhibits opioid-like activity with a potency profile reported to be greater than pethidine but with a distinct side-effect profile.

- **Mechanism of Action:** Mu-opioid receptor (MOR) agonist. It modulates nociception via central pathways but historically demonstrated reduced addiction liability compared to morphine in primate models.
- **Research Utility:** Used in comparative nociception studies, opioid structure-activity relationship (SAR) analysis, and "scaffold hopping" for novel analgesic development.
- **Regulatory Status:** While not listed as a Schedule I/II substance in the US Controlled Substances Act (unlike its analogs), researchers must verify local institutional and regional regulations before handling.

Physicochemical Properties & Formulation Strategy

Successful in vivo delivery requires precise formulation. Metethoheptazine is supplied as a hydrochloride salt, rendering it hydrophilic.

Property	Specification
Chemical Name	Ethyl hexahydro-1,3-dimethyl-4-phenylazepine-4-carboxylate HCl
Molecular Weight	311.85 g/mol (HCl salt) / 275.39 g/mol (Free base)
Solubility	Soluble in Water, Saline (0.9% NaCl), and PBS. [1]
Appearance	White to off-white crystalline solid.
Stability	Stable in solid state. Aqueous solutions should be prepared fresh daily to prevent hydrolysis of the ester moiety.

Formulation Protocol (Standard Vehicle)

Vehicle: 0.9% Sterile Saline (NaCl) Target Concentration: 1.0 mg/mL (Rat) or 2.0 mg/mL (Mouse)

Step-by-Step Preparation:

- **Weighing:** Accurately weigh 10.0 mg of Metethoheptazine HCl.
- **Dissolution:** Add 10.0 mL of sterile 0.9% saline.
- **Vortex:** Vortex for 30–60 seconds until completely dissolved. The solution should be clear and colorless.
- **Filtration (Sterilization):** Pass the solution through a 0.22 µm PES syringe filter into a sterile amber vial.
- **Storage:** Keep on ice during the experiment. Discard unused portion after 24 hours.

Dosage Calculation & Experimental Design

Potency Benchmarking

Historical pharmacological data indicates Metethoheptazine is more potent than pethidine (meperidine) but less potent than morphine.

- Pethidine Effective Dose (Rat): 10–20 mg/kg.
- Morphine Effective Dose (Rat): 2–5 mg/kg.
- Target Metethoheptazine Dose: 1–10 mg/kg.

Recommended Dosage Ranges

Species	Route	Starting Dose (Low)	Effective Range (Mid)	Toxicity Limit (High)
Mouse (C57BL/6)	IP / SC	2 mg/kg	5 – 15 mg/kg	> 40 mg/kg
Rat (Sprague-Dawley)	IP / SC	1 mg/kg	2 – 10 mg/kg	> 25 mg/kg

*Note: LD50 values are not well-established in modern literature; "High" represents a ceiling for initial dose-ranging studies to avoid respiratory depression.

Calculation Formulas

To ensure reproducibility, use the Volume of Administration method based on body weight.

Formula 1: Individual Dose (mg)

Formula 2: Injection Volume (mL)

Standard Injection Volumes:

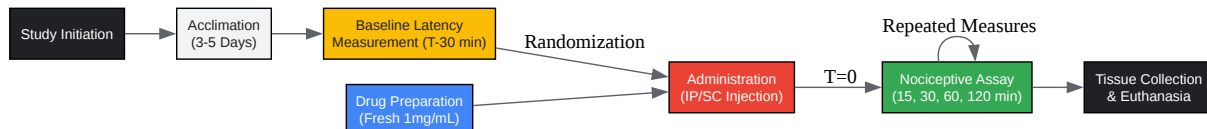
- Mice: 10 mL/kg (e.g., 0.2 mL for a 20g mouse).
- Rats: 1–2 mL/kg (e.g., 0.2–0.4 mL for a 200g rat).

Quick Reference Dosing Table (Concentration: 1 mg/mL)

Subject Weight (g)	Target Dose: 2 mg/kg	Target Dose: 5 mg/kg	Target Dose: 10 mg/kg
Mouse (20g)	0.04 mL	0.10 mL	0.20 mL
Mouse (25g)	0.05 mL	0.125 mL	0.25 mL
Mouse (30g)	0.06 mL	0.15 mL	0.30 mL
Rat (200g)	0.40 mL	1.00 mL	2.00 mL
Rat (250g)	0.50 mL	1.25 mL	2.50 mL

Experimental Workflow & Visualization

The following diagram illustrates the logical flow for a standard antinociceptive assay (e.g., Hot Plate or Tail Flick) using Metethoheptazine.



[Click to download full resolution via product page](#)

Figure 1: Experimental workflow for in vivo assessment of Metethoheptazine analgesia.

Safety & Handling Protocol

Although Metethoheptazine is not a Schedule I/II drug in many jurisdictions, it acts on opioid receptors. Treat it with Biosafety Level 2 (BSL-2) precautions.

- PPE: Nitrile gloves, lab coat, and safety glasses are mandatory.
- Respiratory Depression: High doses (>20 mg/kg) may cause respiratory depression. Have Naloxone (1 mg/kg) available as a reversal agent.

- Waste Disposal: Dispose of all sharps and drug residues in accordance with hazardous chemical waste regulations (not general biological waste).

References

- Walkenstein, S. S., et al. (1965).[2] "Metabolism of the Non-Narcotic Analgesic, Wy-535." [2] [3] Biochemical Pharmacology, 14(2), 121–128.[2]
- National Center for Advancing Translational Sciences (NCATS). "Metethoheptazine (Wy-535) - Inxight Drugs." Inxight Drugs Database.
- Psychopharmacology Abstracts. (1960s). "Analgesic testing in rats and monkeys indicated that Wy-535 had analgesic effectiveness greater than that of codeine or pethidine." [4] Volume 6, Issue 1.
- UBC Animal Care Committee. (2016). "Rat and Mouse Anesthesia and Analgesia Formulary." University of British Columbia.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-Phenylazepane - Wikipedia [en.wikipedia.org]
- 2. Metethoheptazine - Wikipedia [en.wikipedia.org]
- 3. METETHOHEPTAZINE [drugs.ncats.io]
- 4. Full text of "Psychopharmacology abstracts" [archive.org]
- To cite this document: BenchChem. [Application Note: Dosage Optimization & Formulation of Metethoheptazine HCl for Rodent Models]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12777959/docs#application-note-dosage-optimization-formulation-of-metethoheptazine-hcl-for-rodent-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)